

Unveiling the Physicochemical Landscape of 4-Chloroheptane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloroheptane

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This in-depth technical guide provides a comprehensive overview of the core physical properties of **4-Chloroheptane**, a chlorinated hydrocarbon of interest in various chemical and pharmaceutical applications. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Core Physical Properties of 4-Chloroheptane

Quantitative analysis of **4-Chloroheptane** reveals the following key physical constants. These values are critical for its handling, application in synthesis, and for computational modeling.

Physical Property	Value	Units
Boiling Point	152.39 (estimate)[1][2][3][4]	°C
Density	0.8710[1][2][3][4][5]	g/mL
Melting Point	-69.5 (estimate)[1][2][3][4]	°C
Molecular Weight	134.65[1][2]	g/mol
Molecular Formula	C ₇ H ₁₅ Cl[1][2]	-

Experimental Determination of Physical Properties

Accurate determination of the physical properties of a compound like **4-Chloroheptane** is fundamental. The following sections detail standardized experimental protocols for measuring its boiling point and density.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small liquid sample.^[6]

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire to attach the test tube to the thermometer
- Heating mantle or Bunsen burner
- Mineral oil or silicone oil

Procedure:

- **Sample Preparation:** A small amount of **4-Chloroheptane** (approximately 0.5 mL) is placed into the small test tube.^[6]
- **Capillary Tube Insertion:** The sealed capillary tube is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and lowered into the Thiele tube, which is partially filled with oil.^[6]

- **Heating:** The side arm of the Thiele tube is gently heated, allowing the convection of the oil to ensure uniform temperature distribution.
- **Observation:** As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.
- **Boiling Point Reading:** The heat source is then removed. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[6] This occurs when the vapor pressure of the sample equals the atmospheric pressure.

Density Determination: Pycnometer Method

The pycnometer method is a precise technique for determining the density of a liquid by measuring its mass within a known volume.

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.001 g)
- **4-Chloroheptane** sample
- Distilled water (for calibration)
- Thermometer

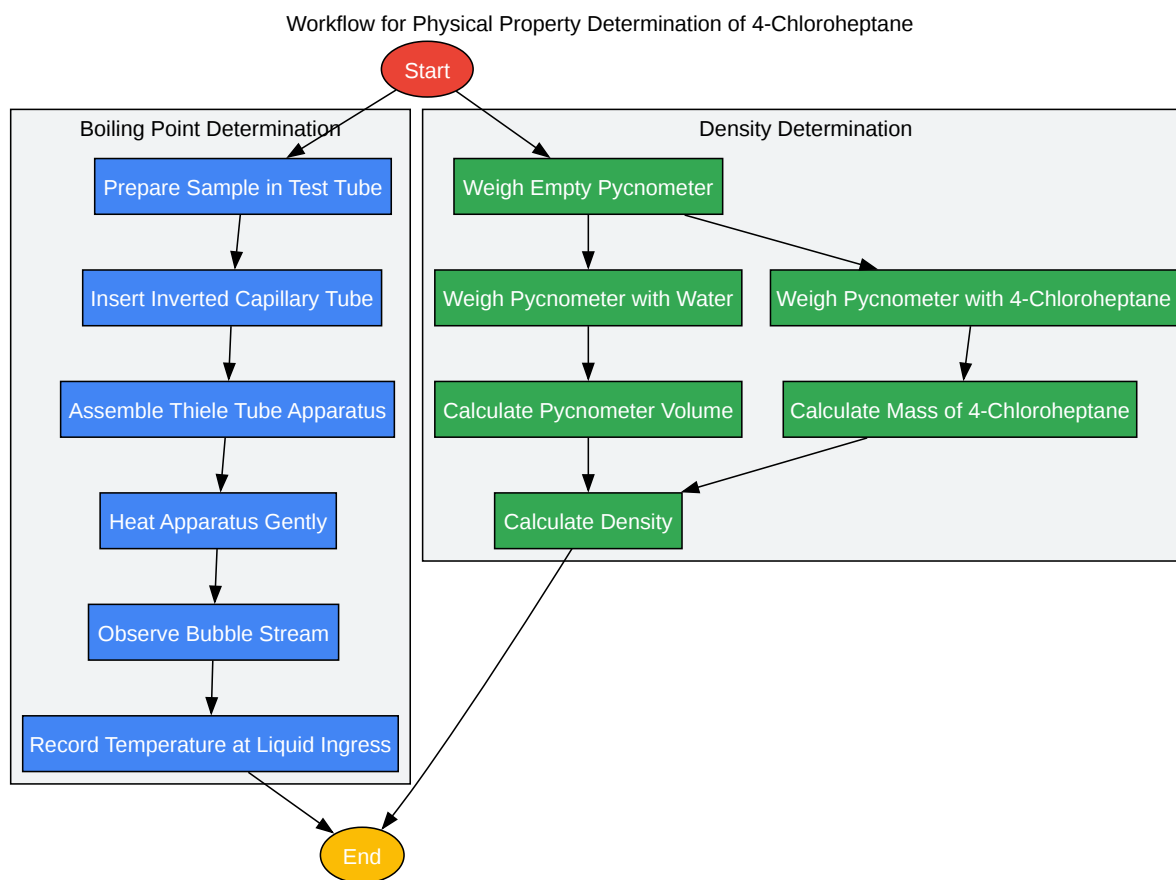
Procedure:

- **Calibration of Pycnometer:**
 - The clean and dry pycnometer is weighed accurately on the analytical balance (m_1).
 - The pycnometer is then filled with distilled water of a known temperature and weighed again (m_2).

- The mass of the water is calculated ($m_2 - m_1$).
- The volume of the pycnometer (V) is determined by dividing the mass of the water by the known density of water at that specific temperature.
- Measurement of **4-Chloroheptane**:
 - The pycnometer is emptied, dried thoroughly, and filled with **4-Chloroheptane** at the same temperature as the water.
 - The pycnometer filled with **4-Chloroheptane** is weighed (m_3).
 - The mass of the **4-Chloroheptane** is calculated ($m_3 - m_1$).
- Density Calculation:
 - The density of **4-Chloroheptane** is calculated by dividing the mass of the sample by the volume of the pycnometer: $\text{Density} = (m_3 - m_1) / V$

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **4-Chloroheptane**.



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Caption: Logical workflow for determining the boiling point and density of **4-Chloroheptane**.

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- To cite this document: BenchChem. [Unveiling the Physicochemical Landscape of 4-Chloroheptane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3059406#physical-properties-of-4-chloroheptane-boiling-point-density]

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